

In-depth Technical Guide to 6-(Di-Boc-amino)-2-bromopyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-(Di-Boc-amino)-2-bromopyridine

Cat. No.: B1316325

[Get Quote](#)

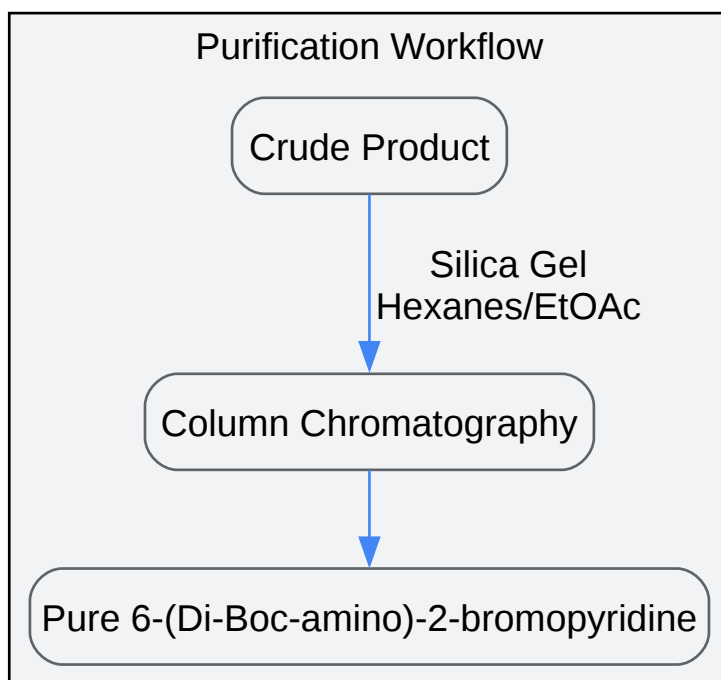
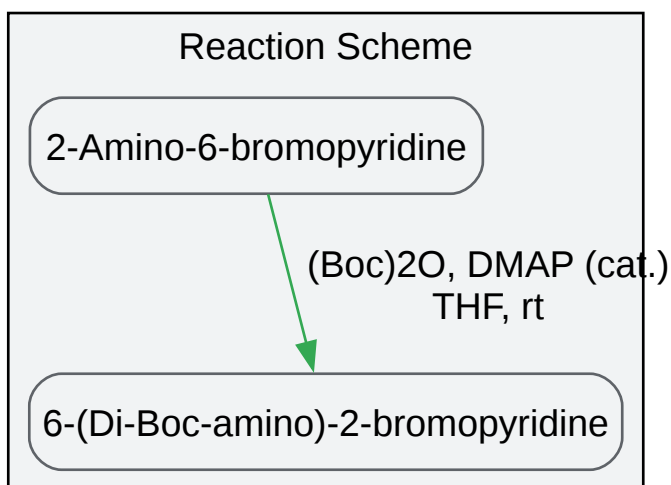
For Researchers, Scientists, and Drug Development Professionals

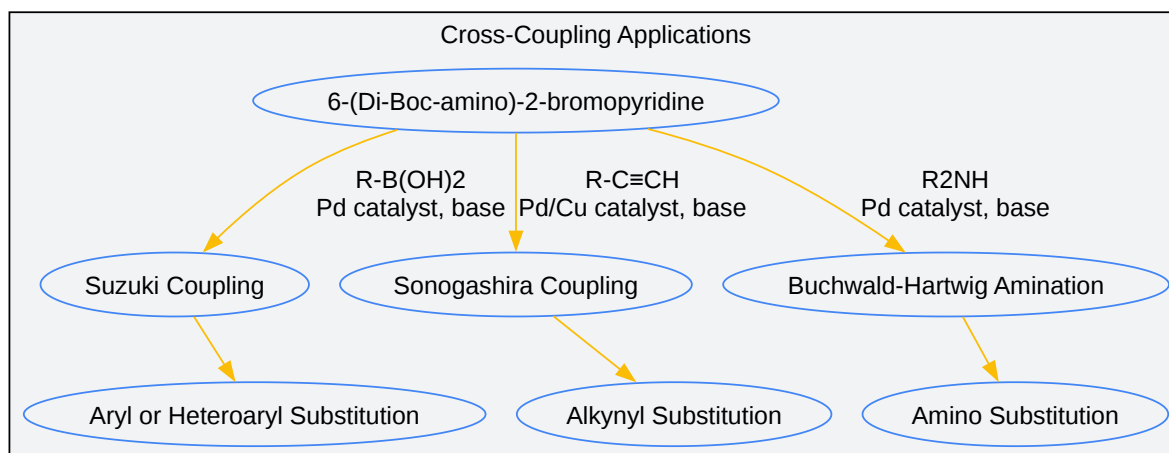
This technical guide provides a comprehensive overview of **6-(Di-Boc-amino)-2-bromopyridine**, a key building block in modern organic synthesis and drug discovery. This document details its chemical and physical properties, provides a plausible experimental protocol for its synthesis, and discusses its reactivity and potential applications in the development of novel therapeutics.

Core Properties and Data

6-(Di-Boc-amino)-2-bromopyridine, also known as tert-butyl N-(6-bromopyridin-2-yl)-N-(tert-butoxycarbonyl)carbamate, is a disubstituted pyridine derivative. The presence of the di-Boc protected amine and the bromine atom at strategic positions makes it a versatile intermediate for a variety of chemical transformations.

Chemical Structure:





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [In-depth Technical Guide to 6-(Di-Boc-amino)-2-bromopyridine]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1316325#6-di-boc-amino-2-bromopyridine-cas-number-and-properties\]](https://www.benchchem.com/product/b1316325#6-di-boc-amino-2-bromopyridine-cas-number-and-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com